Application Note: Bioconjugation Strategies Using S-Trityl-D-Cysteine tert-Butyl Ester HCl

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Compound of Interest	
Compound Name:	*S-Trityl-D-cystine tert-butyl ester HCl*
Cat. No.:	*B13392945*

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Introduction & Technical Overview

S-Trityl-D-cysteine tert-butyl ester hydrochloride is a highly specialized, orthogonally protected amino acid building block. It is the D-enantiomer of cysteine, providing crucial resistance to enzymatic degradation (proteolysis) in biological systems, a property essential for stable drug linkers and peptidomimetics.

Structural Logic & Nomenclature

Although frequently listed in commercial catalogs as "S-Trityl-D-cystine," this molecule is a cysteine monomer.

- S-Trityl (Trt): Protects the sulfhydryl (-SH) group. It is acid-labile but significantly more stable than the free thiol, preventing premature oxidation to disulfides. It can be removed selectively using heavy metals (Ag, Hg) or oxidative conditions (I_2), or globally with strong acid (TFA).
- tert-Butyl Ester (OtBu): Protects the C-terminal carboxyl group. It is acid-labile (TFA) but stable to bases and nucleophiles, allowing chemical modification of the N-terminus without side reactions at the C-terminus.

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- D-Configuration: The D-isomer confers stability against endogenous proteases (e.g., cathepsins), making it an ideal candidate for non-cleavable linkers in ADCs or half-life extension technologies.

Mechanism of Orthogonality

The power of this molecule lies in its ability to serve as a "heterobifunctional scaffold" precursor.

- Amine (Free): Available immediately for conjugation to activated esters (NHS, PFP).
- Thiol (Masked): Latent reactivity. Revealed only after specific deprotection.
- Carboxyl (Masked): Latent solubility/reactivity. Maintains hydrophobicity during synthesis.

Handling & Solubility Protocol

Objective: Ensure proper solubilization and prevent spontaneous racemization or degradation.

- Appearance: White to off-white powder.
- Storage: -20°C, desiccated. Hygroscopic.
- Solubility:
  - High: Dichloromethane (DCM), Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO).
  - Low/Insoluble: Water, Diethyl Ether, Hexanes.

Protocol:

- Equilibrate the vial to room temperature before opening to prevent water condensation.
- Dissolve in DCM or DMF for conjugation reactions.
  - Note: If using DMF, ensure it is amine-free (freshly opened or stored over molecular sieves) to prevent formylation.

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- Neutralization: Since the molecule is an HCl salt, add 1.0 equivalent of a non-nucleophilic base (e.g., Diisopropylethylamine - DIPEA) to the reaction mixture to liberate the free amine for conjugation.

Core Workflow: N-Terminal Conjugation & Linker Synthesis

This protocol describes coupling the H-D-Cys(Trt)-OtBu scaffold to a drug linker or payload via the free amine.

Reagents

- Scaffold: H-D-Cys(Trt)-OtBu · HCl
- Payload/Linker: Carboxylic acid functionalized payload (or NHS ester).
- Coupling Agents: HATU or PyBOP (if using free acid).
- Base: DIPEA or N-Methylmorpholine (NMM).
- Solvent: Anhydrous DMF.

Step-by-Step Protocol

- Activation (if using free acid):
  - Dissolve Payload-COOH (1.0 equiv) in DMF.
  - Add HATU (1.1 equiv) and DIPEA (2.0 equiv).
  - Stir for 5–10 minutes at Room Temperature (RT) to form the activated ester.
- Coupling:
  - Add H-D-Cys(Trt)-OtBu[1] · HCl (1.1 equiv) to the activated mixture.
  - Add an additional 1.0 equiv of DIPEA to neutralize the HCl salt.

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- Critical Check: Verify pH is ~8.0 using wet pH paper (do not dip paper into reaction; spot an aliquot).

- Reaction:
  - Stir at RT for 2–4 hours. Monitor by LC-MS or TLC.
  - Success Indicator: Disappearance of Payload mass; appearance of [Payload-D-Cys(Trt)-OtBu] adduct.

- Workup:
  - Dilute with Ethyl Acetate.[2] Wash with 5% Citric Acid (removes excess DIPEA/amine), Sat. $NaHCO_3$, and Brine.
  - Dry over $MgSO_4$ and concentrate.

Advanced Protocol: Selective S-Trityl Deprotection[3]

While standard TFA treatment removes both Trt and OtBu, bioconjugation often requires exposing the thiol while keeping the ester intact (e.g., to maintain hydrophobicity or for subsequent C-term modification).

Method A: Oxidative Deprotection (Disulfide Formation)

Use Case: Direct formation of homodimers or heterodimers with another thiol. Reagent: Iodine (I_2) in Methanol/DCM.

- Dissolve the N-conjugated intermediate (from Section 3) in DCM/MeOH (1:1).
- Add a solution of I_2 (1.1 equiv) in MeOH dropwise.
- Observation: The color will persist as brown/yellow once the reaction is complete (Trt is cleaved and S-S bond formed).
- Quench with aqueous Sodium Thiosulfate (removes excess I_2).

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- Extract with DCM.[3] The product is the Disulfide-linked dimer with OtBu esters intact.

Method B: Silver-Mediated Deprotection (Free Thiol Generation)

Use Case: Generating a free thiol (-SH) without removing the tert-butyl ester. Reagent: Silver Nitrate ($AgNO_3$) followed by DTT.

- S-Ag Formation: Dissolve intermediate in THF/Methanol (1:1). Add $AgNO_3$ (1.1 equiv) dissolved in minimum water. Stir for 30 min. (Precipitate of Trt-OH may form).
- Thiol Liberation: Add excess Dithiothreitol (DTT) (5–10 equiv) or HCl (if ester stability permits, but DTT is safer for OtBu).
- Purification: The Silver-DTT complex precipitates. Centrifuge/Filter. The supernatant contains the Free Thiol (Payload-D-Cys-OtBu).

Global Deprotection & Purification

For final drug conjugates where the free acid and free thiol are required.

Cocktail: TFA / TIS / H_2O (95:2.5:2.5 v/v/v).

- Note:Triisopropylsilane (TIS) is critical. The Trityl cation released is highly reactive and will re-alkylate the cysteine thiol if not scavenged efficiently.

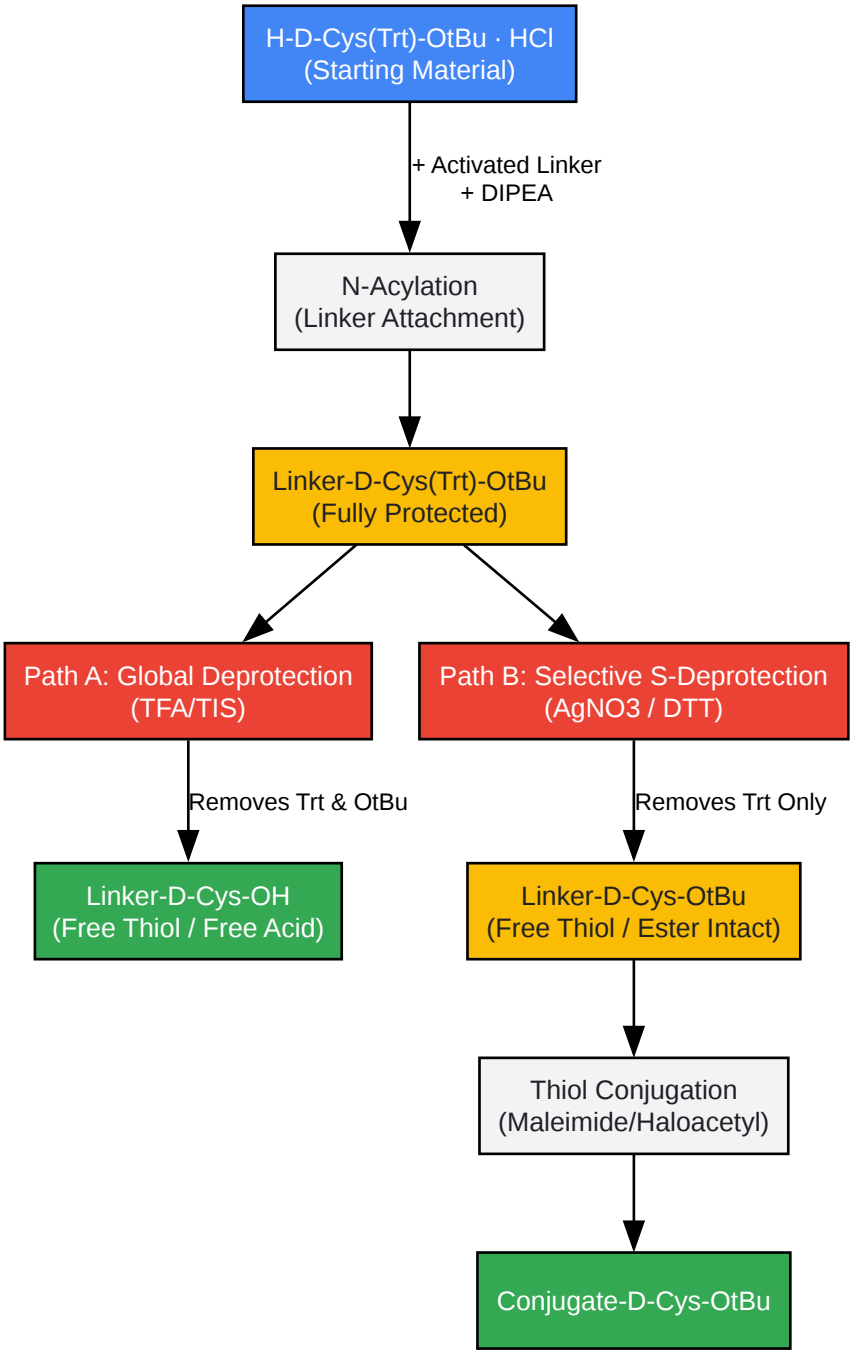
Protocol:

- Dissolve the protected conjugate in the TFA cocktail (10 mL per gram of compound).
- Stir at RT for 1–2 hours.
- Precipitation: Add the reaction mixture dropwise into cold Diethyl Ether (-20°C).
- Centrifuge to pellet the product. Wash pellet 2x with cold ether.
- Lyophilization: Dissolve pellet in H_2O/Acetonitrile and lyophilize to obtain the final product.

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Visualization of Bioconjugation Workflow

The following diagram illustrates the orthogonal pathways available using this scaffold.



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Caption: Orthogonal deprotection pathways for S-Trityl-D-Cysteine tert-butyl ester, enabling flexible linker synthesis strategies.

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Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Incomplete Coupling	HCl salt not neutralized.	Ensure 2.0+ equiv of DIPEA is added. Check pH > 7.
Low Yield after TFA	Re-alkylation of Thiol.	Increase TIS scavenger to 5%. Avoid using water if product is very hydrophobic; use EDT (Ethanedithiol) instead.
Racemization	Over-activation or high base.	Use HATU/DIPEA at RT. Avoid heating. D-Cys is relatively stable, but prolonged basic exposure can racemize.
Product Oxidation	Air oxidation of free thiol.	Perform workup with degassed solvents. Store final thiol products under Argon or freeze immediately.

References

- Koczenasz, P. et al. (2023). "Triarylamminium Radical Cation Facilitates the Deprotection of tert-Butyl Groups." The Journal of Organic Chemistry, 88(10). [Link]
- Kaul, R. et al. (2004).[4] "Selective tert-butyl ester deprotection in the presence of acid labile protecting groups with use of ZnBr2." The Journal of Organic Chemistry, 69(18), 6131–6133. [3] [Link]

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Sources

- 1. S-Trityl-D-cysteine | 25840-82-8 [chemicalbook.com]
- 2. CN113214123A - Synthetic method of S-trityl-L-cysteine amide - Google Patents [patents.google.com]
- 3. Selective tert-butyl ester deprotection in the presence of acid labile protecting groups with use of ZnBr2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. semanticscholar.org [semanticscholar.org]

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